

Essential Guide to the Safe Disposal of 1,3-Dimethyluracil-5-carboxaldehyde

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Compound of Interest

Compound Name: 1,3-Dimethyluracil-5-carboxaldehyde

Cat. No.: B1297471

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed, step-by-step procedures for the safe disposal of **1,3-Dimethyluracil-5-carboxaldehyde**, a compound warranting careful management due to its potential hazards.

Immediate Safety and Hazard Information

1,3-Dimethyluracil-5-carboxaldehyde is classified with the following hazards:

- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]

The corresponding GHS pictogram is an exclamation mark (GHS07), indicating these irritant properties.[1] Adherence to proper personal protective equipment (PPE) protocols is mandatory when handling this compound.

Quantitative Safety Data

For quick reference, the key safety classifications and identifiers for **1,3-Dimethyluracil-5-carboxaldehyde** are summarized below.

Identifier	Value
CAS Number	4869-46-9
GHS Pictogram	Exclamation Point (GHS07)[1]
Hazard Statements	H315, H319, H335[1][2]
Precautionary Statements	P261, P305, P351, P338[1]

Step-by-Step Disposal Protocol

The primary directive for the disposal of **1,3-Dimethyluracil-5-carboxaldehyde** is to dispose of the contents and container to an approved waste disposal plant[2]. Do not discharge into drains or the environment[3]. The following protocol outlines the necessary steps to ensure safe and compliant disposal.

Experimental Workflow for Disposal

1. Personal Protective Equipment (PPE) Confirmation:

- Before handling the waste, ensure you are wearing appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.

2. Waste Segregation and Collection:

- Collect waste **1,3-Dimethyluracil-5-carboxaldehyde**, including any contaminated materials (e.g., filter paper, pipette tips), in a designated and compatible hazardous waste container.
- The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**1,3-Dimethyluracil-5-carboxaldehyde**".

3. Container Management:

- Keep the waste container securely closed when not in use.
- Store the container in a well-ventilated, designated satellite accumulation area away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents[3].

4. Scheduling Waste Pickup:

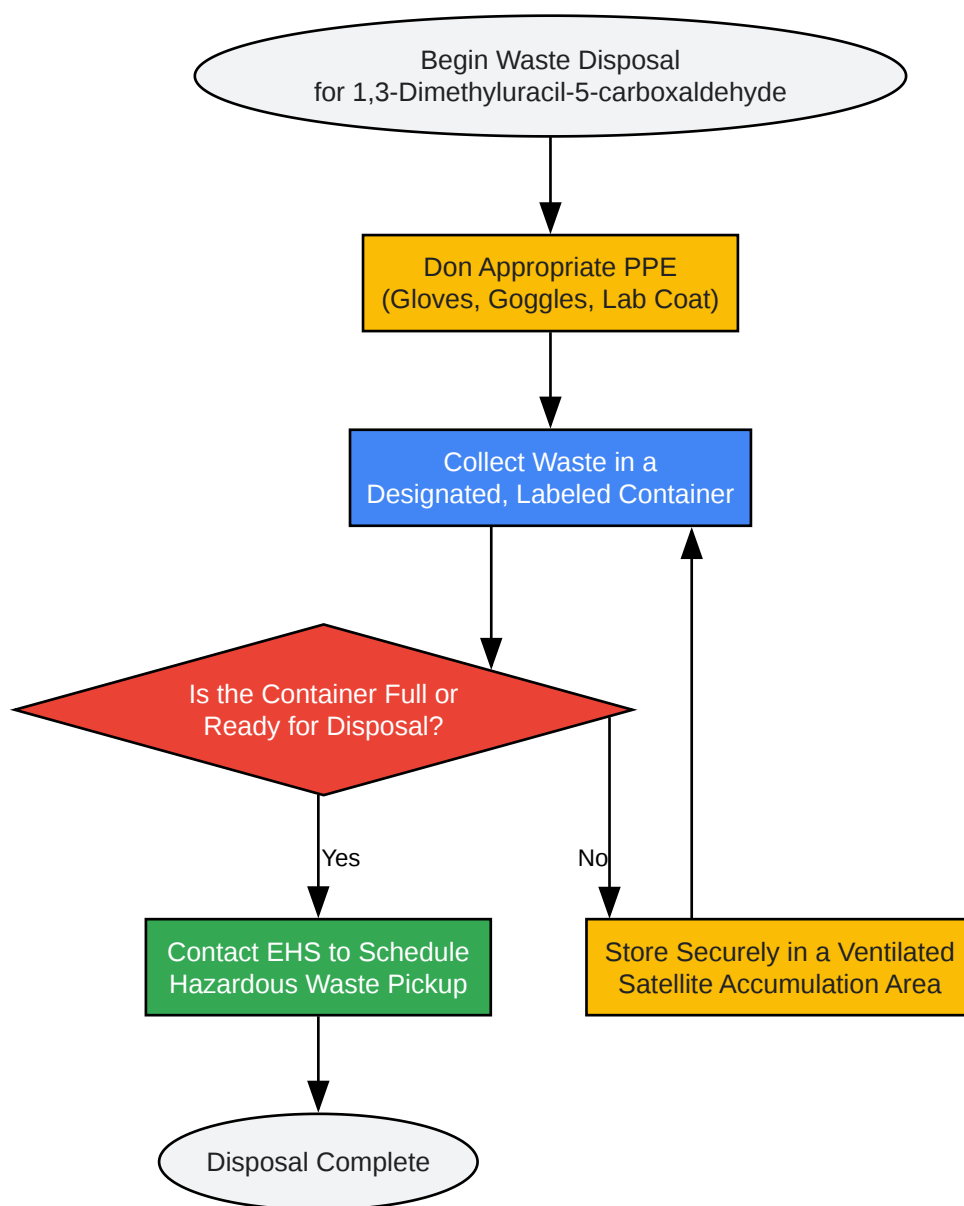
- Contact your institution's Environmental Health and Safety (EHS) office or the designated chemical waste management service to schedule a pickup for the hazardous waste container.
- Follow all institutional procedures for waste manifest and documentation.

5. Emergency Preparedness:

- In case of a spill, immediately alert personnel in the area.
- For small spills, use an appropriate absorbent material, then sweep or shovel the contained waste into a suitable, labeled container for disposal[3]. Avoid generating dust[3].
- Ensure that eyewash stations and safety showers are readily accessible[3].

Logical Workflow for Disposal Decision-Making

The following diagram illustrates the decision-making process for the proper disposal of **1,3-Dimethyluracil-5-carboxaldehyde**.



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Caption: Disposal workflow for **1,3-Dimethyluracil-5-carboxaldehyde**.

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References

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